

Personal protective equipment for handling Hpk1-IN-26

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Essential Safety and Handling Guide for Hpk1-IN-26

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This document provides critical safety and logistical information for the handling, storage, and disposal of **Hpk1-IN-26**, a potent inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1) and Germinal Center Kinase-Like Kinase (GLK). Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of the compound for research applications.

Personal Protective Equipment (PPE) and Engineering Controls

Given that a specific Safety Data Sheet (SDS) for **Hpk1-IN-26** is not publicly available, researchers should handle this compound with the caution required for all chemicals of unknown toxicity. The following PPE and engineering controls are mandatory:



Equipment	Specification	Purpose
Eye Protection	ANSI Z87.1 certified safety glasses or goggles	Protects eyes from splashes or dust.
Hand Protection	Nitrile gloves (minimum 6 mm thickness)	Prevents skin contact. Double gloving is recommended when handling the pure compound or concentrated solutions.
Body Protection	Laboratory coat	Protects against contamination of personal clothing.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization.	Prevents inhalation of dust or aerosols.
Engineering Controls	Chemical fume hood	Recommended for all procedures involving the handling of the solid compound or preparation of stock solutions to minimize inhalation exposure.

Physicochemical and Storage Information

Proper storage is critical to maintain the stability and activity of **Hpk1-IN-26**.



Property	Value	Source
Molecular Formula	C19H21N5OS	[1]
Molecular Weight	367.47 g/mol	[1]
Appearance	White to off-white solid	
CAS Number	2229042-24-2	[1]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. It is recommended to aliquot solutions to avoid repeated freeze-thaw cycles.	[1]

Experimental Protocols: Stock Solution Preparation

Hpk1-IN-26 is soluble in DMSO.[2][1] The following protocol outlines the preparation of a stock solution.

Objective: To prepare a 100 mg/mL stock solution of **Hpk1-IN-26** in DMSO.

Materials:

- **Hpk1-IN-26** powder
- Newly opened, anhydrous DMSO[2][1]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath and/or heating block (optional)

Procedure:



- Pre-warm Hpk1-IN-26: Allow the vial of Hpk1-IN-26 powder to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Add the appropriate volume of DMSO to the vial of Hpk1-IN-26 to achieve a concentration of 100 mg/mL.
- Dissolution: Vortex the solution to facilitate dissolution. If necessary, use an ultrasonic bath and/or warm the solution to 80°C to achieve complete dissolution.[2][1]
- Aliquoting: Once the compound is fully dissolved, dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[2][1]

Operational and Disposal Plans

Handling:

- Always handle Hpk1-IN-26 within a chemical fume hood.
- Avoid creating dust when handling the solid form.
- Wash hands thoroughly after handling, even if gloves were worn.

Spill Management:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For a solid spill, gently cover with a damp paper towel to avoid raising dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand).
- Clean: Wearing appropriate PPE, collect the contained spill material into a sealed container. Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous chemical waste.

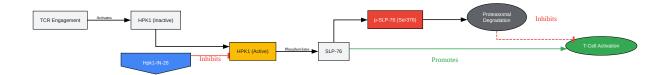


Disposal:

 Dispose of unused Hpk1-IN-26 and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste. Do not dispose of down the drain or in regular trash.

HPK1 Signaling Pathway

HPK1 is a negative regulator of T-cell receptor (TCR) signaling.[3] Inhibition of HPK1 can enhance T-cell activation and anti-tumor immunity. The following diagram illustrates a simplified overview of the HPK1 signaling pathway.



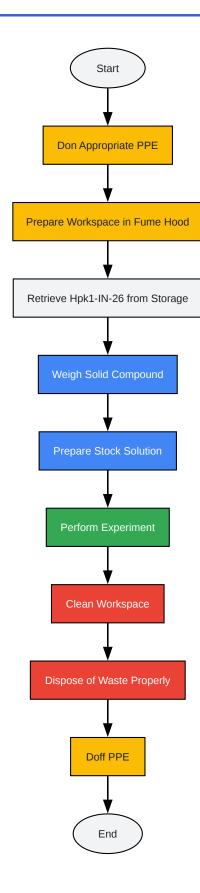
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Caption: Simplified HPK1 signaling pathway in T-cells.

Experimental Workflow: Handling Hpk1-IN-26

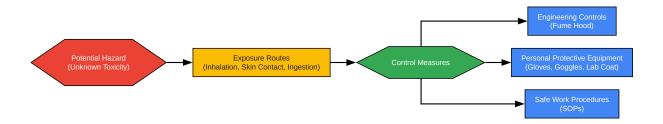
The following diagram outlines the standard workflow for handling **Hpk1-IN-26** in a laboratory setting.











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